

GSK2795039: A Comparative Guide to its Cross-Reactivity with NOX Isoforms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2795039

Cat. No.: B607802

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the NADPH oxidase 2 (NOX2) inhibitor, **GSK2795039**, and its cross-reactivity with other NOX isoforms. The following sections present quantitative data on its selectivity, detailed experimental protocols for assessment, and visual representations of relevant signaling pathways and experimental workflows.

High Selectivity of GSK2795039 for NOX2

GSK2795039 has been identified as a potent and selective inhibitor of NOX2.^{[1][2][3][4]}

Experimental data consistently demonstrates its high degree of selectivity for NOX2 over other NOX isoforms (NOX1, NOX3, NOX4, and NOX5), as well as other enzymes like xanthine oxidase and endothelial nitric oxide synthase (eNOS).^{[1][2][4][5]}

Inhibitor Potency and Selectivity Profile

The inhibitory activity of **GSK2795039** against various NOX isoforms has been quantified using both cell-free and cell-based assays. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) and pIC₅₀ values, a logarithmic measure of potency, from published studies.

Target Isoform	Assay Type	IC50 (μM)	pIC50	Reference
NOX2	Cell-free (HRP/Amplex Red)	0.269	6.57 ± 0.17	[2][6]
Cell-free (NADPH depletion)	0.251	6.60 ± 0.13	[2][6]	
Cell-based (HL60 cells, L-012)	-	6.74 ± 0.17	[2][7]	
Cell-based (HL60 cells, Oxyburst Green)	-	6.73 ± 0.16	[2][7]	
Cell-based (PBMCs, L-012)	-	6.60 ± 0.08	[2]	
Cell-based (PLB-985 cells, WST-1)	-	5.54 ± 0.25	[2]	
NOX1	Cell-based (WST-1)	>1000	< 3	[2][6]
NOX3	Cell-based (WST-1)	>1000	< 3	[2][6]
NOX4	Cell-based (WST-1)	>1000	< 3	[2][6]
NOX5	Cell-based (WST-1)	>1000	< 3	[2][6]
Xanthine Oxidase	Cell-free (HRP/Amplex Red)	28.8	4.54 ± 0.16	[2][6]
PKCβ	-	10	5.0	[6]

Note: pIC50 is the negative logarithm of the IC50 value. A higher pIC50 value indicates greater potency.

Experimental Methodologies

The determination of **GSK2795039**'s selectivity involves various in vitro assays. Below are detailed protocols for key experiments cited in the literature.

Cell-Free NOX2 Inhibition Assay (HRP/Amplex Red)

This assay measures the production of reactive oxygen species (ROS) by a semi-recombinant NOX2 enzyme complex.

- **Preparation of Reagents:** A reaction mixture is prepared containing Horseradish Peroxidase (HRP) and Amplex Red.
- **Incubation:** The semi-recombinant NOX2 enzyme is pre-incubated with varying concentrations of **GSK2795039**.
- **Initiation of Reaction:** The enzymatic reaction is initiated by the addition of NADPH.
- **Detection:** The HRP catalyzes the oxidation of Amplex Red by H₂O₂, a product of the NOX2 reaction, to the fluorescent product resorufin. The fluorescence is measured to quantify ROS production.
- **Data Analysis:** The IC50 value is calculated by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Cell-Based NOX Isoform Selectivity Assay (WST-1)

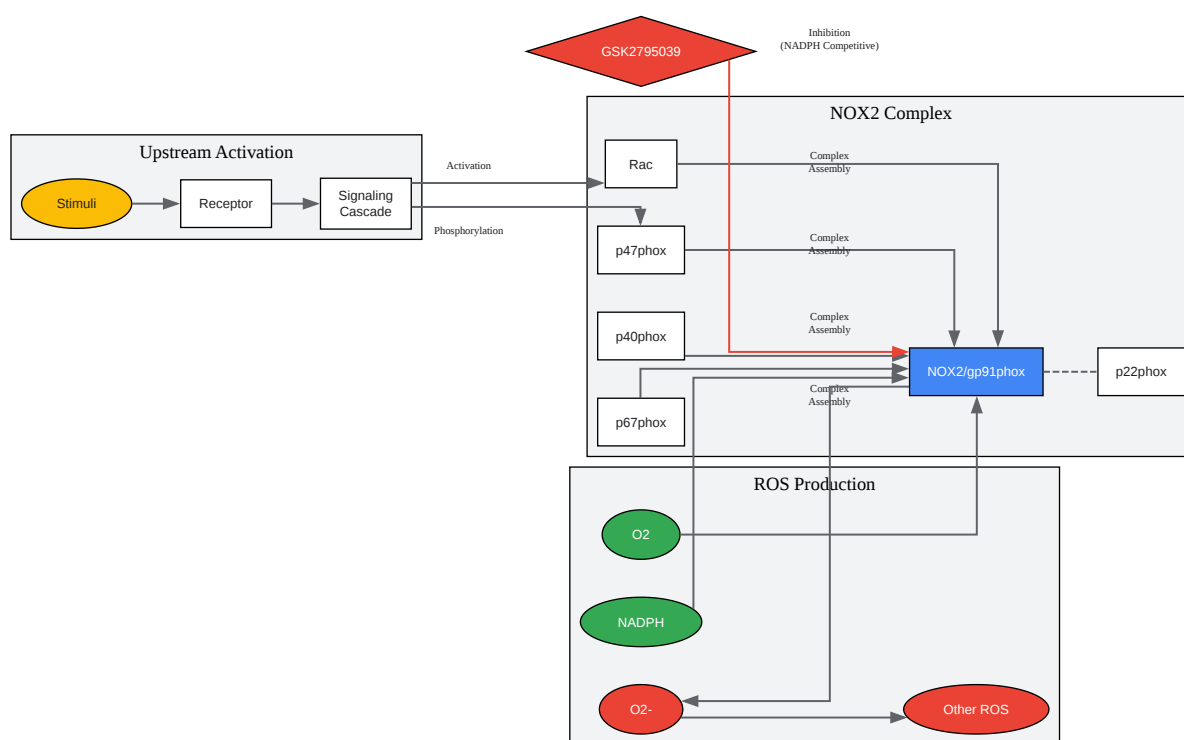
This assay assesses the inhibitory effect of **GSK2795039** on different NOX isoforms expressed in specific cell lines.

- **Cell Culture and Stimulation:** Cells expressing a specific NOX isoform (e.g., PLB-985 for NOX2) are cultured.[2] NOX activity is stimulated using appropriate activators: 100 nM PMA for NOX1 and NOX2, 1 µg/ml tetracycline for 24 hours for inducible expression of NOX3 and NOX4, and 1 µM Ca²⁺ ionophore ionomycin for NOX5.[3]

- Inhibitor Treatment: The cells are pre-incubated with a range of **GSK2795039** concentrations for 10 minutes at room temperature.[3]
- ROS Detection: Water-soluble tetrazolium salt-1 (WST-1) is added to the cells. WST-1 is reduced by superoxide (O_2^-), a primary product of NOX enzymes, to a formazan dye.
- Measurement: The absorbance of the formazan dye is measured to quantify superoxide production.
- Selectivity Determination: The IC50 values are determined for each NOX isoform to assess the selectivity of **GSK2795039**. In this assay, **GSK2795039** showed complete inhibition of NOX2 but was inactive against other NOX isoforms up to 100 μ M.[2]

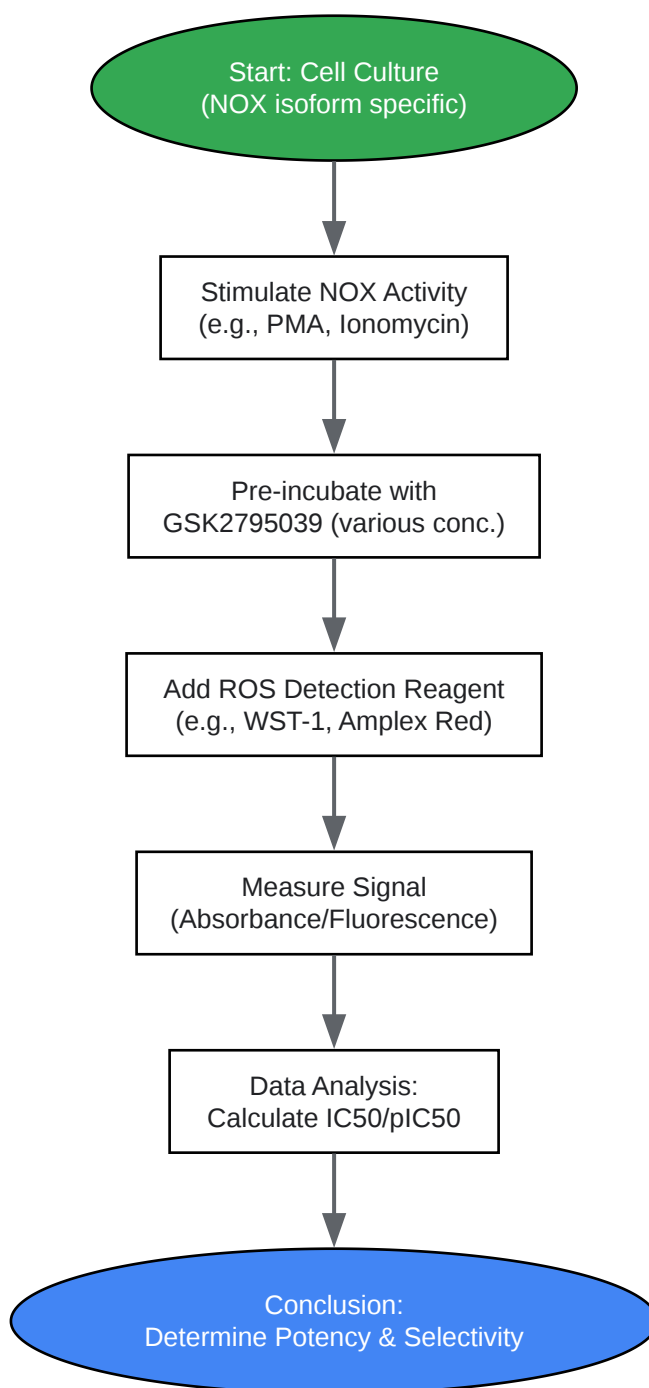
Visualizing Pathways and Protocols

To further elucidate the context of **GSK2795039**'s function, the following diagrams illustrate the relevant signaling pathway and a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: NOX2 signaling pathway and point of inhibition by **GSK2795039**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for assessing NOX inhibitor specificity.

In conclusion, the available experimental data robustly supports the classification of **GSK2795039** as a highly selective inhibitor of the NOX2 isoform. Its minimal cross-reactivity with other NOX family members and unrelated enzymes makes it a valuable tool for

investigating the specific roles of NOX2 in health and disease. Researchers utilizing **GSK2795039** should, however, remain mindful of the potential for off-target effects, particularly when using peroxidase-dependent ROS detection methods like the HRP/Amplex Red assay.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. GSK 2795039 | NADPH Oxidase Inhibitors: R&D Systems [rndsystems.com]
- 2. Discovery of GSK2795039, a Novel Small Molecule NADPH Oxidase 2 Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 3. selleckchem.com [selleckchem.com]
- 4. immune-system-research.com [immune-system-research.com]
- 5. researchgate.net [researchgate.net]
- 6. caymanchem.com [caymanchem.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [GSK2795039: A Comparative Guide to its Cross-Reactivity with NOX Isoforms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607802#cross-reactivity-of-gsk2795039-with-other-nox-isoforms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com